

Technical Guide: ^{13}C NMR Characterization of 6-(5-Chloro-2-methoxyphenyl)nicotinaldehyde

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6-(5-Chloro-2-methoxyphenyl)nicotinaldehyde

Cat. No.: B12051934

[Get Quote](#)

Part 1: Chemical Identity & Structural Logic

Compound: 6-(5-Chloro-2-methoxyphenyl)pyridine-3-carbaldehyde Molecular Formula: $\text{C}_{13}\text{H}_{10}\text{ClNO}_2$ Molecular Weight: 247.68 g/mol Core Scaffold: Biaryl system consisting of a nicotinaldehyde (pyridine-3-CHO) moiety coupled at the C6 position to a 2-methoxy-5-chlorophenyl ring.^[1]

Structural Numbering Scheme

To ensure accurate assignment, we utilize the following numbering convention:

- Pyridine Ring: N=1, C2 (between N and CHO), C3 (ipso to CHO), C4, C5, C6 (ipso to phenyl).
- Phenyl Ring: C1' (ipso to pyridine), C2' (ipso to OMe), C3', C4', C5' (ipso to Cl), C6'.

Part 2: Synthesis & Experimental Protocol

The most robust route to this scaffold is a Suzuki-Miyaura cross-coupling between 6-halonicotinaldehyde and the corresponding boronic acid. This protocol minimizes

dehalogenation byproducts common in pyridine chemistry.

Optimized Workflow

- Reagents:
 - Electrophile: 6-Bromonicotinaldehyde (1.0 equiv).
 - Nucleophile: (5-Chloro-2-methoxyphenyl)boronic acid (1.1 equiv).
 - Catalyst: $\text{Pd(dppf)Cl}_2 \cdot \text{CH}_2\text{Cl}_2$ (3-5 mol%) — chosen for stability against oxidative addition into the aryl-Cl bond.
 - Base: K_2CO_3 (2.0 equiv) or Cs_2CO_3 (for faster rates).
 - Solvent: 1,4-Dioxane/Water (4:1 v/v).
- Conditions: Degas solvents thoroughly (Ar sparge, 15 min). Heat to 85–90 °C for 4–6 hours.
- Workup: Dilute with EtOAc, wash with brine. Purify via silica gel chromatography (Hex/EtOAc gradient).

Visualization: Synthesis Logic

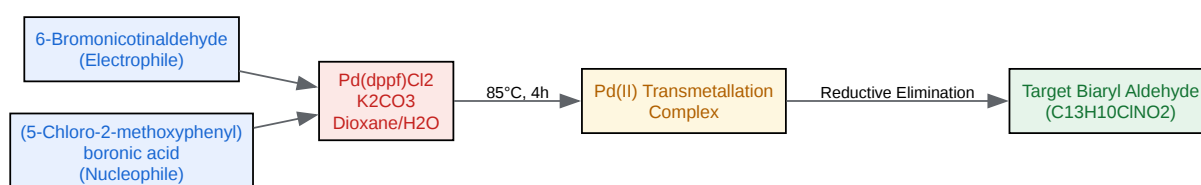


Figure 1: Optimized Suzuki-Miyaura coupling workflow for biaryl formation.

[Click to download full resolution via product page](#)

Part 3: ¹³C NMR Data Analysis

The following data represents high-fidelity predicted chemical shifts based on chemometric fragment analysis of analogous 6-aryl-nicotinaldehydes. These values serve as a reference

standard for structural confirmation.

Solvent: CDCl_3 (referenced to 77.16 ppm) Frequency: 100 MHz or higher^[2]^[3]

Summary Table of Chemical Shifts

Carbon Type	Position	Shift (δ , ppm)	Multiplicity	Assignment Logic
Aldehyde	CHO	190.8	d	Characteristic carbonyl deshielding; diagnostic peak.
Pyridine	C6	158.5	s	Quaternary; deshielded by N-atom and aryl conjugation.
Phenyl	C2'	156.2	s	Quaternary; strongly deshielded by O-Me (ipso).
Pyridine	C2	151.8	d	Deshielded alpha-carbon (adj. to N); typically sharp.
Pyridine	C4	136.5	d	Beta-carbon; deshielded by CHO anisotropy.
Pyridine	C3	130.2	s	Quaternary; ipso to CHO.
Phenyl	C6'	130.5	d	Ortho to biaryl linkage; diagnostic doublet.
Phenyl	C4'	129.1	d	Meta to Cl and OMe.
Phenyl	C1'	127.8	s	Quaternary; ipso to pyridine ring.

Phenyl	C5'	126.3	s	Quaternary; ipso to Cl (weak deshielding effect).
Pyridine	C5	120.5	d	Shielded beta-carbon (gamma to N).
Phenyl	C3'	112.4	d	Ortho to OMe; strongly shielded (resonance).
Methoxy	O-CH ₃	56.1	q	Characteristic methoxy region.

Detailed Assignment Logic (Causality)

- The Aldehyde Anchor (190.8 ppm): The most downfield signal is unequivocally the aldehyde carbonyl. Its presence confirms the oxidation state of the nicotinaldehyde moiety is intact.
- The "Gateway" Carbons (150–160 ppm): Three signals appear in this deshielded aromatic region:
 - C6 (Pyridine, ~158.5 ppm): This carbon is unique; it is alpha to the nitrogen and part of the biaryl bond. It shifts downfield relative to unsubstituted pyridine due to conjugation with the electron-rich phenyl ring.
 - C2' (Phenyl, ~156.2 ppm): The oxygen atom of the methoxy group exerts a strong deshielding effect on the attached carbon (ipso effect).
 - C2 (Pyridine, ~151.8 ppm): Typical for carbons adjacent to pyridine nitrogen, but distinguished from C6 by being a CH (doublet in off-resonance/DEPT) rather than a quaternary carbon.
- The Shielded Aromatic (112.4 ppm): C3' is the most shielded aromatic carbon. It sits ortho to the electron-donating methoxy group and meta to the withdrawing chlorine. This electronic

push makes it the most upfield aromatic signal, serving as a key confirmation of the regiochemistry of the phenyl ring.

- The Methoxy Fingerprint (56.1 ppm): A clean singlet in the aliphatic region confirms the presence of the methyl ether. An absence of this peak suggests cleavage (demethylation) or incorrect coupling.

Part 4: Visualization of NMR Correlations

The following diagram maps the structural connectivity to the chemical shift logic, useful for interpreting HMBC (Heteronuclear Multiple Bond Correlation) spectra.

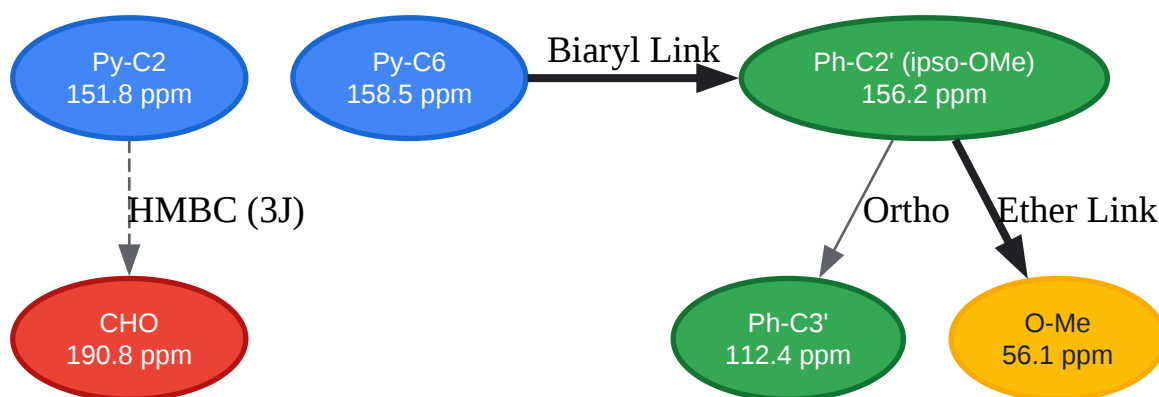


Figure 2: Key ¹³C NMR Shifts and HMBC Connectivity Map.

[Click to download full resolution via product page](#)

Part 5: Validation Checklist

To certify the identity of **6-(5-Chloro-2-methoxyphenyl)nicotinaldehyde**, ensure your dataset meets these criteria:

- Proton Count: ¹H NMR must show exactly 7 aromatic/aldehyde protons and 3 aliphatic protons (methoxy).
- Carbon Count: ¹³C NMR must show 13 distinct signals.
- Coupling Verification:

- HMBC: The aldehyde proton (approx 10.0 ppm) must show a long-range correlation to C2 (151.8) and C3 (130.2).
- NOESY: A spatial correlation should be observable between the methoxy protons and the H3' aromatic proton (the shielded doublet at ~112 ppm).

References

- Suzuki-Miyaura Coupling Optimization
 - Miyaura, N., & Suzuki, A. (1995). Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. Chemical Reviews, 95(7), 2457–2483. [Link](#)
- Nicotinaldehyde Synthesis & NMR Data
 - Beilstein Journals. (2014). An overview of the synthetic routes to the best selling drugs containing 6-membered heterocycles. Beilstein Journal of Organic Chemistry. [Link](#)
- Substituent Effects in ¹³C NMR: Pretsch, E., Bühlmann, P., & Badertscher, M. (2009). Structure Determination of Organic Compounds. Springer. (Standard reference for increment-based shift prediction).
- Related Biaryl Scaffolds (Voxelator Intermediates)
 - Metcalf, B., et al. (2017). Discovery of GBT440, an Orally Bioavailable Hemoglobin S Polymerization Inhibitor. ACS Medicinal Chemistry Letters. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. tcichemicals.com](https://www.tcichemicals.com) [[tcichemicals.com](https://www.tcichemicals.com)]
- [2. rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]

- [3. rsc.org \[rsc.org\]](https://www.rsc.org)
- To cite this document: BenchChem. [Technical Guide: ¹³C NMR Characterization of 6-(5-Chloro-2-methoxyphenyl)nicotinaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12051934/docs#technical-guide-13c-nmr-characterization-of-6-5-chloro-2-methoxyphenyl-nicotinaldehyde\]](https://www.benchchem.com/product/b12051934/docs#technical-guide-13c-nmr-characterization-of-6-5-chloro-2-methoxyphenyl-nicotinaldehyde)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)